

# 1,3,3-trimethylcyclopropene molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3,3-Trimethylcyclopropene

Cat. No.: B15402495

[Get Quote](#)

## Technical Data Sheet: 1,3,3-Trimethylcyclopropene

This document provides essential physicochemical properties of **1,3,3-trimethylcyclopropene**, focusing on its molecular formula and weight. The data is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Properties

The fundamental molecular characteristics of **1,3,3-trimethylcyclopropene** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Parameter	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>10</sub>	[1]
Molecular Weight	82.1436 g/mol	[1]
CAS Registry Number	3664-56-0	[1]
IUPAC Name	1,3,3-trimethylcyclopropene	[1]

## Logical Relationship of Molecular Composition

The molecular formula ( $C_6H_{10}$ ) dictates the elemental composition and thus the molecular weight of the compound. The diagram below illustrates this fundamental relationship.

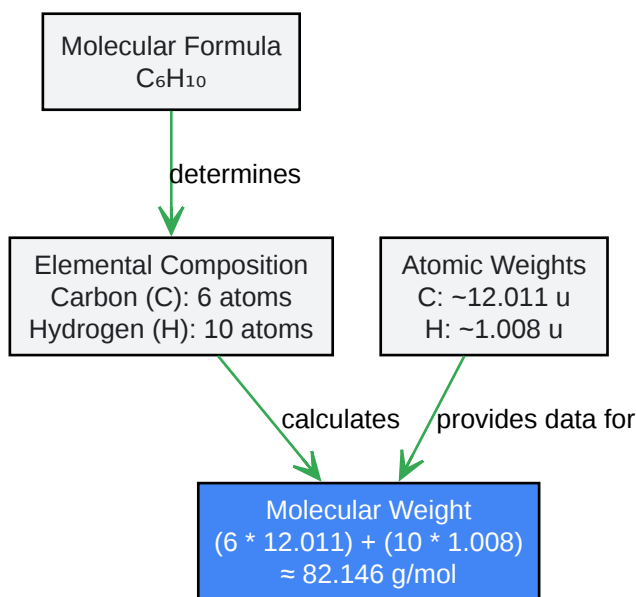


Diagram 1: Derivation of Molecular Weight

[Click to download full resolution via product page](#)

Caption: Relationship between molecular formula and molecular weight.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1,3,3-Trimethylcyclopropene [webbook.nist.gov]
- To cite this document: BenchChem. [1,3,3-trimethylcyclopropene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15402495#1-3-3-trimethylcyclopropene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b15402495#1-3-3-trimethylcyclopropene-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)